Introduction: The Duality of a Unique Molecular Tool

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Compound of Interest

Compound Name:	*4-Cyano-1-butyne*
CAS No.:	*19596-07-7*
Cat. No.:	*B011455*

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In the landscape of chemical biology and drug discovery, the development of molecular probes that can report on their local environment or serve as handles for specific conjugation is paramount. **4-Cyano-1-butyne** emerges as a uniquely powerful tool, possessing two distinct and highly valuable functional groups within a compact molecular frame: a terminal alkyne and a nitrile group.

- The Terminal Alkyne (-C≡CH): This group is a cornerstone of "click chemistry," a class of reactions known for their high efficiency, specificity, and biocompatibility.[1][2] The alkyne serves as a bioorthogonal handle, allowing for its specific covalent attachment to molecules bearing a complementary azide group, typically through the Copper(I)-catalyzed Azide-Alkyne Cycloaddition (CuAAC). This enables precise labeling and conjugation of biomolecules in complex biological systems.[3]

- The Nitrile Group (-C≡N): The nitrile moiety is a superb vibrational reporter.[4] Its stretching vibration occurs in a region of the infrared (IR) spectrum (~2200-2300 cm^{-1}) that is largely free from interference from biological molecules, providing a clean spectroscopic window.[5] Crucially, the precise frequency of this vibration is exquisitely sensitive to the local molecular

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environment, including polarity, hydrogen bonding, and electric fields, making it an effective probe for studying protein structure, dynamics, and interactions.[4][6]

This guide provides detailed application notes and protocols for leveraging the dual functionality of **4-cyano-1-butyne** for researchers in chemical biology, proteomics, and drug development.

Physicochemical and Safety Data

Before utilizing any chemical reagent, a thorough understanding of its properties and handling requirements is essential.

Property	Value	Source
IUPAC Name	pent-4-ynenitrile	[7][8]
CAS Number	19596-07-7	[7][8]
Molecular Formula	C_5H_5N	[7][8]
Molecular Weight	79.10 g/mol	[7]
Appearance	Clear, colorless to yellow liquid	[8]
Nitrile IR Stretch	~2200 - 2300 cm^{-1} (highly solvent-dependent)	[5]

Critical Safety and Handling Information

4-Cyano-1-butyne is a hazardous chemical and must be handled with appropriate precautions in a well-ventilated chemical fume hood.

- Hazards: Toxic if swallowed.[7][9] Causes skin and serious eye irritation.[9][10] It is also characterized by a strong, unpleasant odor (stench).[10]
- Personal Protective Equipment (PPE): Wear protective gloves, chemical safety goggles, and a lab coat.[10]
- Handling: Keep away from heat, sparks, and open flames.[10][11] Store in a cool, dry, and well-ventilated place, away from strong oxidizing agents, acids, and bases.[10]

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- First Aid:
  - If Swallowed: Immediately call a POISON CENTER or doctor. Do not induce vomiting.[9][12]
  - If on Skin: Wash with plenty of soap and water.[9][10]
  - If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[9][10]

Part 1: Application as a Bioorthogonal Chemical Handle via Click Chemistry

The terminal alkyne of **4-cyano-1-butyne** makes it an ideal reagent for CuAAC, allowing it to be "clicked" onto a biomolecule that has been metabolically or chemically modified to contain an azide group. This is a foundational technique for protein labeling, activity-based protein profiling (ABPP), and generating protein-drug conjugates.[13][14]

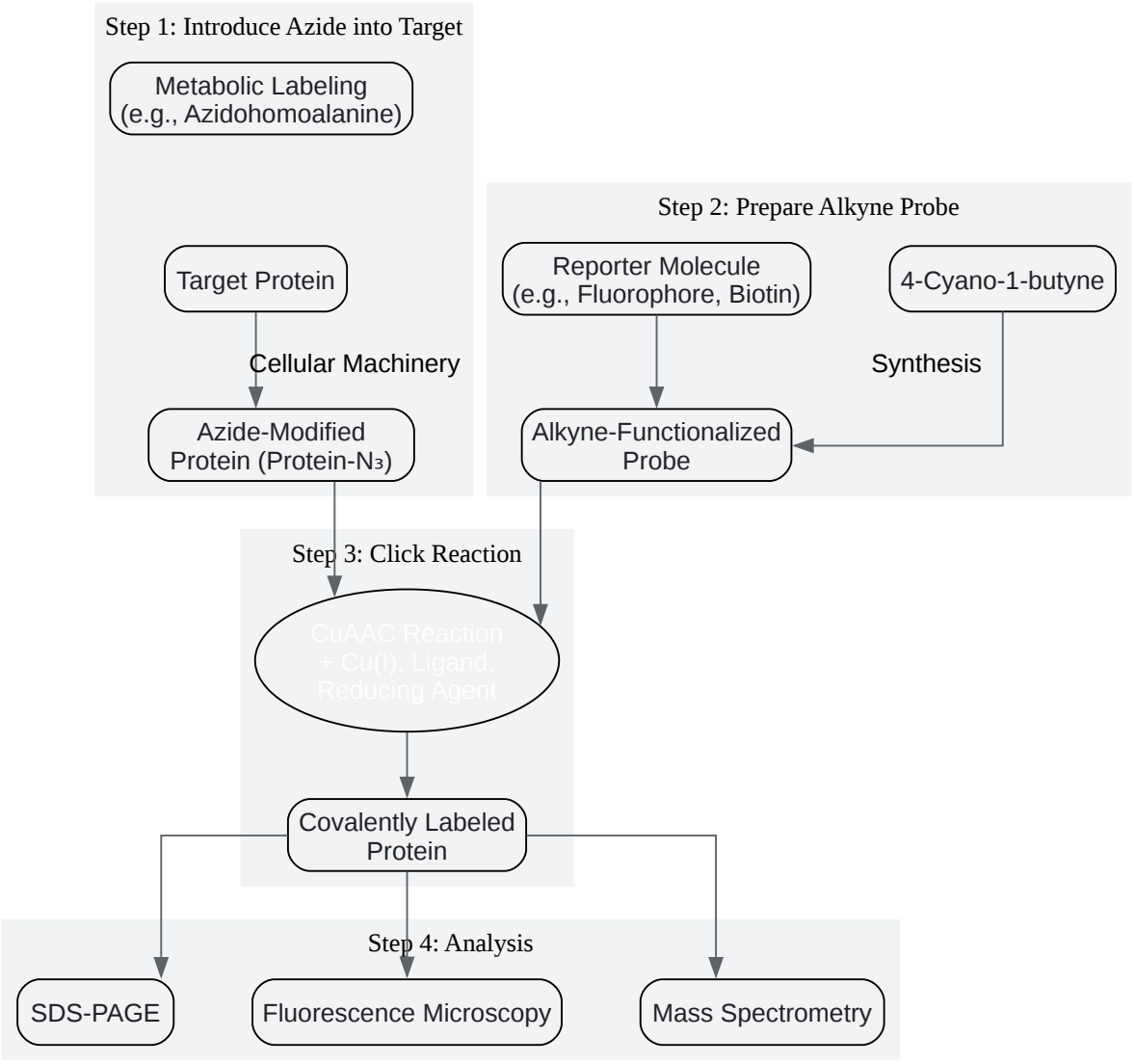
Principle of Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)

The CuAAC reaction is a highly efficient 1,3-dipolar cycloaddition between an azide and a terminal alkyne, catalyzed by a Cu(I) species.[2] The reaction results in the formation of a stable 1,4-disubstituted triazole ring, which covalently links the two molecules. The reaction is prized for its high yields, tolerance of a wide range of functional groups, and ability to be performed in aqueous, biological media.[2][3]

Experimental Workflow: Protein Labeling

The general workflow involves introducing an azide into a target protein, followed by the CuAAC reaction with an alkyne-bearing probe. While **4-cyano-1-butyne** can be used, it is more common to use it to modify a reporter molecule (like a fluorophore) first, and then click this alkyne-reporter conjugate onto an azide-modified protein. The workflow below illustrates this common paradigm.

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Caption: Workflow for labeling an azide-modified protein using a **4-cyano-1-butyne**-derived probe via CuAAC.

Protocol 1: Labeling of an Azide-Modified Protein with an Alkyne-Fluorophore

This protocol describes a general method for labeling a purified protein containing an azide group (e.g., incorporated via an unnatural amino acid) with an alkyne-functionalized fluorescent dye.

Materials:

- Azide-modified protein (Protein-N_3) in a suitable buffer (e.g., PBS, pH 7.4)
- Alkyne-functionalized probe (e.g., Alkyne-Fluorophore)
- Copper(II) Sulfate ($CuSO_4$) stock solution (e.g., 50 mM in H_2O)
- Tris(3-hydroxypropyltriazolylmethyl)amine (THPTA) or other Cu(I)-stabilizing ligand stock solution (e.g., 50 mM in H_2O)
- Sodium Ascorbate stock solution (freshly prepared, e.g., 100 mM in H_2O)
- Dimethyl Sulfoxide (DMSO)
- Desalting column or dialysis cassette for purification

Methodology:

- Reagent Preparation:
  - Prepare a fresh solution of Sodium Ascorbate immediately before use. It is a reducing agent that converts Cu(II) to the active Cu(I) catalyst and is susceptible to oxidation.
  - Dissolve the alkyne-probe in a minimal amount of DMSO to create a concentrated stock solution (e.g., 10 mM).
- Reaction Setup:

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- In a microcentrifuge tube, combine the reagents in the following order. The volumes should be adjusted to achieve the desired final concentrations.
  - Protein-N_3 solution (to a final concentration of 10-50 µM).
  - Alkyne-probe (to a final concentration of 100-500 µM, a 10-fold excess over the protein).
  - Premix the catalyst: Combine the $CuSO_4$ and THPTA solutions in a 1:5 molar ratio and vortex briefly. Add this mixture to the reaction tube (final concentration: 1 mM $CuSO_4$ / 5 mM THPTA). Rationale: The ligand stabilizes the catalytically active Cu(I) ion, preventing its oxidation and improving reaction efficiency.
- Vortex the tube gently to mix the components.

- Initiation of Reaction:
  - Add the freshly prepared Sodium Ascorbate solution to the reaction mixture to a final concentration of 5-10 mM. This initiates the reaction by reducing Cu(II) to Cu(I).
  - Gently mix the solution and allow the reaction to proceed.
- Incubation:
  - Incubate the reaction at room temperature for 1-2 hours. For sensitive proteins, the reaction can be performed at 4°C for a longer duration (4-16 hours). The reaction vessel should be protected from light if using a fluorescent probe.
- Purification:
  - Remove the excess unreacted probe and catalyst components by running the reaction mixture through a desalting column (e.g., PD-10) or by dialysis against a suitable buffer. This step is critical to reduce background signal in downstream applications.
- Analysis and Confirmation:
  - Confirm successful labeling by methods such as:

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- SDS-PAGE with in-gel fluorescence scanning: Labeled proteins will appear as fluorescent bands.
- Mass Spectrometry: An increase in the protein's mass corresponding to the mass of the attached probe will be observed.

Part 2: The Nitrile Moiety as a Site-Specific Vibrational Probe

The nitrile group of **4-cyano-1-butyne** provides a powerful spectroscopic window into the local environment of a biomolecule. When incorporated at a specific site, changes in the nitrile's IR absorption frequency can report on conformational changes, ligand binding, or changes in hydration.[4][6]

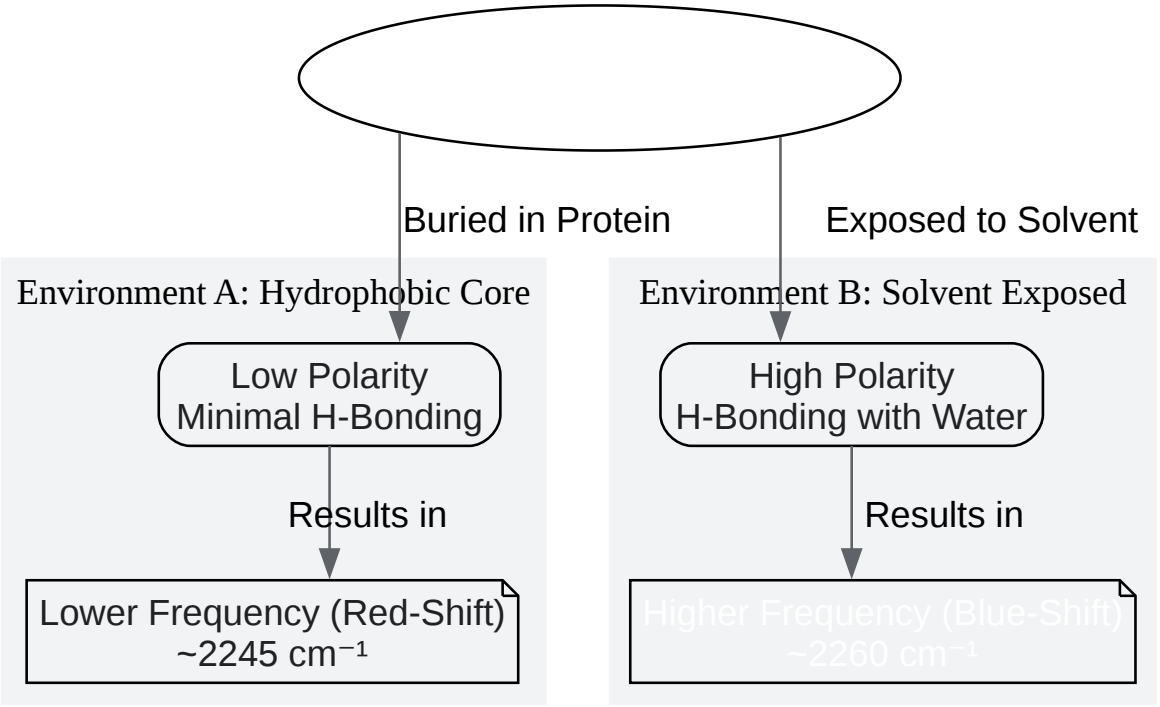
Principle: Vibrational Solvatochromism and the Stark Effect

The C≡N bond's vibrational frequency is sensitive to its surroundings. This phenomenon, known as vibrational solvatochromism, arises because the local environment affects the bond's vibrational potential energy.[6] For instance:

- Polar/Protic Environments: Hydrogen bonding to the nitrile nitrogen atom typically causes a blue-shift (increase) in the stretching frequency.
- Nonpolar/Hydrophobic Environments: Burying the nitrile group in a hydrophobic protein core results in a red-shift (decrease) in frequency compared to its state in a polar solvent.

This sensitivity to the local electric field is termed the vibrational Stark effect, where the frequency shift is proportional to the electric field projected onto the nitrile bond.[4]

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Caption: The nitrile probe's vibrational frequency shifts depending on its local molecular environment.

Protocol 2: Analysis of a Labeled Protein by FTIR Spectroscopy

This protocol outlines the general steps for acquiring an IR spectrum of a protein labeled with a nitrile-containing probe. This requires site-specific incorporation, for example, by modifying a cysteine residue with an iodoacetamide derivative of **4-cyano-1-butyne**.

Materials:

- Purified nitrile-labeled protein at a high concentration (e.g., 1-5 mg/mL).
- Unlabeled protein (for background subtraction).
- Matching buffer solution.
- FTIR spectrometer with a suitable sample cell (e.g., CaF_2 windows).

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- Deuterated water (D_2O) if measuring in the amide I region to avoid H_2O absorbance overlap.

Methodology:

- Sample Preparation:
  - The protein sample must be highly pure and concentrated. Buffer exchange into a minimal buffer (e.g., 10 mM HEPES) is recommended to reduce background IR absorbance. If possible, lyophilize the protein and reconstitute in D_2O.
  - Prepare a matching buffer blank and an unlabeled protein control sample at the same concentration as the labeled sample.
- Spectrometer Setup:
  - Thoroughly clean the IR sample cell.
  - Purge the spectrometer's sample compartment with dry air or nitrogen to minimize interference from atmospheric water vapor.
  - Set the data acquisition parameters: typically, a resolution of 2-4 cm^{-1} is sufficient. A large number of scans (e.g., 256 or 512) should be co-added to achieve a high signal-to-noise ratio.
- Data Acquisition:
  - Acquire a background spectrum of the empty, clean cell.
  - Acquire a spectrum of the buffer solution.
  - Acquire a spectrum of the unlabeled protein solution.
  - Acquire a spectrum of the nitrile-labeled protein solution.
- Data Processing and Analysis:
  - Subtract the buffer spectrum from both the labeled and unlabeled protein spectra.

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- To isolate the nitrile peak, perform a difference spectroscopy analysis: subtract the spectrum of the unlabeled protein from the spectrum of the labeled protein (after appropriate normalization, e.g., using the amide I band).
- The resulting difference spectrum should show a distinct peak in the 2200-2300 cm^{-1} region, corresponding to the nitrile probe's C≡N stretch.
- The exact peak position provides information about the probe's local environment. This can be monitored under different conditions (e.g., before and after adding a binding partner) to detect conformational changes.

Conclusion

4-Cyano-1-butyne is a versatile and powerful chemical probe that offers a unique combination of functionalities. Its terminal alkyne group provides a robust handle for bioorthogonal conjugation via click chemistry, enabling the specific labeling and tracking of biomolecules. Simultaneously, its nitrile group acts as a sensitive vibrational reporter, offering site-specific insights into the molecular environment through infrared spectroscopy. By understanding and applying the principles and protocols outlined in this guide, researchers can effectively harness this dual-purpose tool to advance their studies in protein function, molecular interactions, and drug discovery.

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